

Application Notes and Protocols for Intraperitoneal Injection of SUN B8155 in Rodents

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Compound of Interest		
Compound Name:	SUN B8155	
Cat. No.:	B1139409	Get Quote

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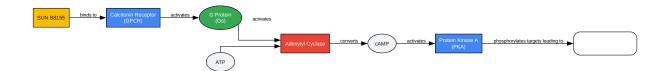
Introduction

SUN B8155 is a non-peptide small molecule agonist of the calcitonin (CT) receptor, designed to mimic the biological actions of the peptide hormone calcitonin.[1] Calcitonin is a key regulator of calcium homeostasis and bone metabolism. **SUN B8155** activates the calcitonin receptor, leading to the stimulation of intracellular cyclic AMP (cAMP) formation.[1] Preclinical studies in rats have demonstrated that intraperitoneal administration of **SUN B8155** can significantly lower serum calcium levels.[1] These application notes provide detailed protocols for the intraperitoneal injection of **SUN B8155** in rodents for preclinical research.

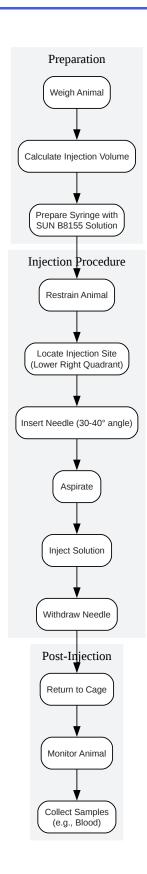
Mechanism of Action

SUN B8155 selectively interacts with the calcitonin receptor, a G protein-coupled receptor. This interaction activates adenylyl cyclase, which in turn increases the intracellular concentration of the second messenger cAMP.[1] This signaling cascade is responsible for the physiological effects of calcitonin, including the inhibition of osteoclast-mediated bone resorption and the promotion of renal calcium excretion.









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References

- 1. Discovery of a non-peptide small molecule that selectively mimics the biological actions of calcitonin PubMed [pubmed.ncbi.nlm.nih.gov]
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